

The 3X FLAG Peptide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 3X FLAG Peptide

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The **3X FLAG peptide** is a powerful and widely used tool in protein research, offering high sensitivity and specificity for the detection, purification, and characterization of recombinant proteins. This in-depth technical guide provides researchers, scientists, and drug development professionals with a detailed understanding of the 3X FLAG system, including its core sequence, comparative advantages, and comprehensive experimental protocols.

The 3X FLAG Peptide Sequence

The 3X FLAG tag is a synthetic epitope tag composed of three tandem repeats of the FLAG epitope. While the core recognition motif is DYKDDDDK, the commonly used 3X FLAG sequence is a 23-amino acid peptide with the following sequence:

N-Met-Asp-Tyr-Lys-Asp-His-Asp-Gly-Asp-Tyr-Lys-Asp-His-Asp-Ile-Asp-Tyr-Lys-Asp-Asp-Asp-Asp-Lys-C^{[1][2]}

This sequence includes linker regions between the FLAG repeats, which can enhance the accessibility of the epitopes for antibody binding. The eight C-terminal amino acids constitute the classic FLAG sequence^{[1][3][4]}.

Data Presentation: A Comparative Analysis of Epitope Tags

The selection of an appropriate epitope tag is a critical consideration in experimental design. The 3X FLAG tag offers several advantages over other commonly used tags, primarily due to its enhanced affinity and specificity. The increased number of charged amino acids and the tandem nature of the epitopes contribute to its robust performance in various applications[5].

Epitope Tag	Sequence	Size (Amino Acids)	Molecular Weight (kDa)	Dissociation Constant (Kd)	Key Features & Considerations
3X FLAG	MDYKDHDG DYKDHDIDY KDDDDK	23	~2.9	Not explicitly found, but affinity is significantly higher than 1X FLAG	High sensitivity and specificity, ideal for low-expression proteins and tandem affinity purification. The increased size and charge may potentially influence protein function in some cases. [5]
1X FLAG	DYKDDDDK	8	~1.0	~100 nM [5] [6]	Well-established and versatile tag. Generally sufficient for Western blotting.

HA	YPYDVPDYA	9	~1.1	Not explicitly found	Widely used and well-characterized tag.
c-Myc	EQKLISEEDL	10	~1.2	Not explicitly found	A popular and well-validated tag.
His-Tag	HHHHHH	6	~0.8	Not applicable (metal affinity)	Primarily used for purification via immobilized metal affinity chromatography (IMAC). Can sometimes result in lower purity compared to antibody-based methods.

Experimental Protocols

Detailed and optimized protocols are essential for successful experiments utilizing the 3X FLAG system. Below are comprehensive methodologies for key applications.

Immunoprecipitation of 3X FLAG-Tagged Proteins

This protocol describes the capture of a 3X FLAG-tagged protein from a cell lysate using anti-FLAG affinity beads.

Materials:

- Cells expressing the 3X FLAG-tagged protein of interest.
- Lysis Buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% Triton X-100) supplemented with protease and phosphatase inhibitors.
- Wash Buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl).
- Elution Buffer:
 - Competitive Elution: Wash Buffer containing 100-500 µg/mL **3X FLAG peptide**.
 - Acidic Elution: 0.1 M Glycine-HCl, pH 3.0-3.5.
- Neutralization Buffer (for acidic elution): 1 M Tris-HCl, pH 8.0.
- Anti-FLAG M2 Affinity Gel (e.g., agarose or magnetic beads).

Procedure:

- Cell Lysis:
 - Harvest and wash cells with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold Lysis Buffer.
 - Incubate on ice for 30 minutes with occasional vortexing.
 - Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
 - Transfer the supernatant to a new pre-chilled tube.
- Immunoprecipitation:
 - Equilibrate the anti-FLAG M2 affinity gel by washing with Lysis Buffer.
 - Add the equilibrated beads to the cell lysate.
 - Incubate for 2-4 hours or overnight at 4°C with gentle rotation.

- Washing:
 - Pellet the beads by centrifugation (or using a magnetic rack).
 - Carefully remove the supernatant.
 - Wash the beads three times with ice-cold Wash Buffer.
- Elution:
 - Competitive Elution:
 - Resuspend the washed beads in **3X FLAG Peptide** Elution Buffer.
 - Incubate for 30-60 minutes at 4°C with gentle agitation.
 - Pellet the beads and collect the supernatant containing the purified protein.
 - Acidic Elution:
 - Resuspend the washed beads in Acidic Elution Buffer.
 - Incubate for 5-10 minutes at room temperature.
 - Pellet the beads and immediately transfer the supernatant to a new tube containing Neutralization Buffer.
- Analysis:
 - Analyze the eluted proteins by SDS-PAGE and Western blotting.

Tandem Affinity Purification (TAP) using 3xFLAG and HA Tags

This protocol is designed for the high-purity isolation of protein complexes using a dually tagged "bait" protein (3xFLAG-HA).

Materials:

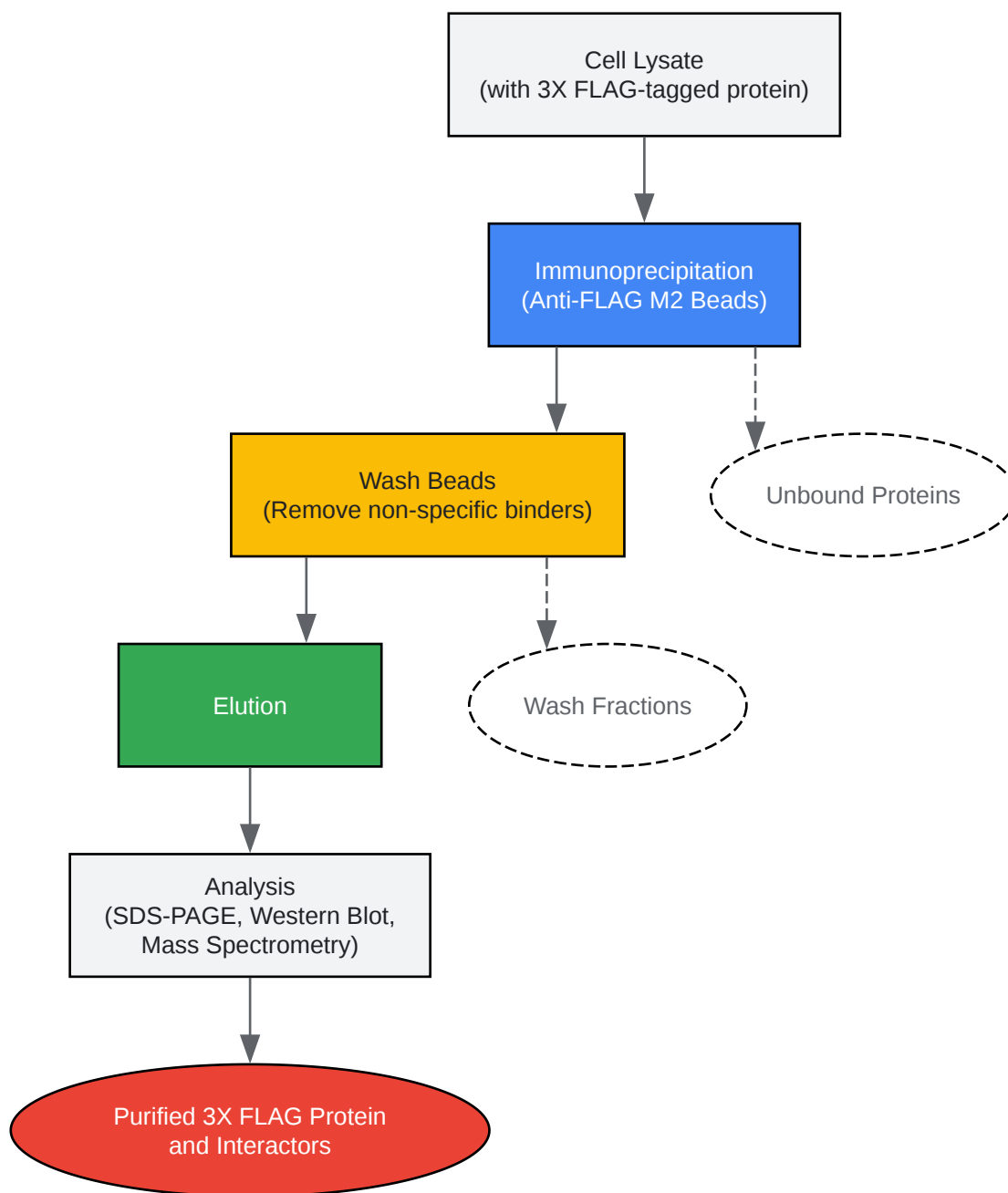
- Cells expressing the 3xFLAG-HA-tagged protein.
- Lysis Buffer (as above).
- Anti-FLAG M2 Affinity Gel.
- Anti-HA Affinity Gel.
- **3X FLAG Peptide** Elution Buffer (150 µg/mL in TBS).
- HA Peptide Elution Buffer (e.g., 1 µg/µL HA peptide in TBS).

Procedure:

- First Affinity Purification (Anti-FLAG):
 - Perform immunoprecipitation as described above using the anti-FLAG M2 affinity gel.
 - Elute the bound proteins using the **3X FLAG Peptide** Elution Buffer.
- Second Affinity Purification (Anti-HA):
 - Incubate the eluate from the first step with equilibrated anti-HA affinity gel for 30 minutes to 2 hours at 4°C.
 - Wash the anti-HA resin three times with RIPA buffer (or a similar wash buffer).
 - Elute the purified protein complex from the anti-HA resin using the HA Peptide Elution Buffer.
- Analysis:
 - The highly purified eluate can be analyzed by mass spectrometry to identify interacting proteins or by SDS-PAGE and Western blotting.

Mandatory Visualizations

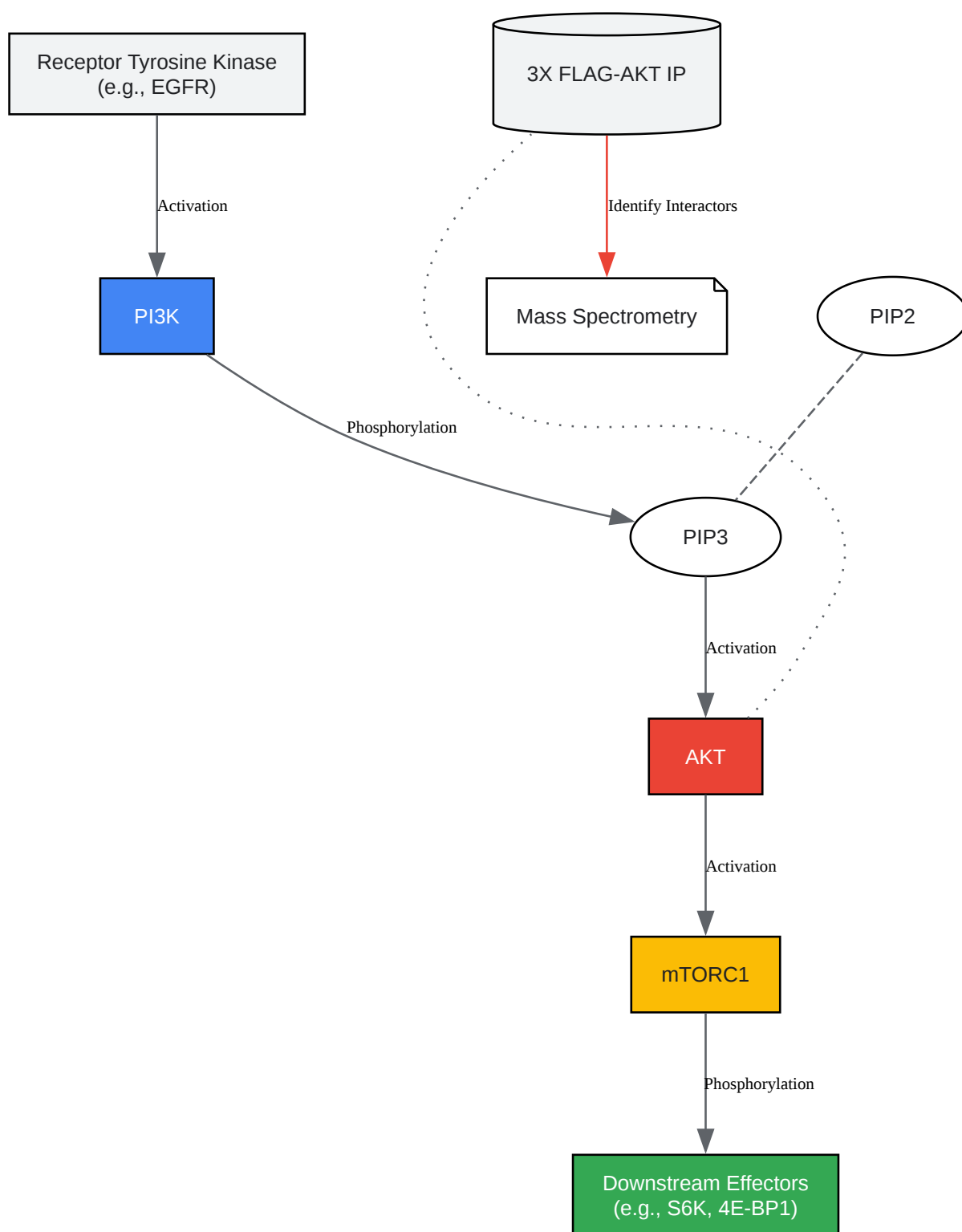
Experimental Workflow for 3X FLAG Immunoprecipitation



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Caption: A generalized workflow for the immunoprecipitation of a 3X FLAG-tagged protein.

Investigating the PI3K/AKT/mTOR Signaling Pathway



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Caption: Using 3X FLAG-AKT immunoprecipitation to identify interaction partners in the PI3K/AKT/mTOR pathway.[1][7][8][9][10]

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